

Application Notes and Protocols: Experimental Design for MHY908 in db/db Mice

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Compound of Interest

Compound Name: MHY908

Cat. No.: B15540817

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Introduction

MHY908 is a synthetic compound identified as a potent dual agonist for Peroxisome Proliferator-Activated Receptor alpha (PPAR α) and Peroxisome Proliferator-Activated Receptor gamma (PPAR γ).^{[1][2]} These nuclear receptors are critical regulators of lipid and glucose metabolism. Dual activation of PPAR α and PPAR γ presents a promising therapeutic strategy for type 2 diabetes by concurrently addressing dyslipidemia and insulin resistance.^{[2][3]} The db/db mouse is a widely used genetic model of obesity, severe type 2 diabetes, and hyperinsulinemia, making it an appropriate model for evaluating the efficacy of anti-diabetic compounds like **MHY908**.^{[4][5][6]}

These application notes provide a comprehensive overview of the experimental design for evaluating the anti-diabetic effects of **MHY908** in db/db mice, based on published research.^[1] ^[2] Detailed protocols for key in vivo and ex vivo analyses are provided to facilitate the replication and extension of these findings.

Data Presentation

The following tables summarize the quantitative data from a 4-week study evaluating the effects of **MHY908** in 8-week-old male db/db mice.^[2]

Table 1: Effects of **MHY908** on Body Weight and Food Intake

Group	Initial Body Weight (g)	Final Body Weight (g)	Food Intake (g/day/mouse)
db/m Control	25.1 ± 0.5	28.3 ± 0.7	4.1 ± 0.2
db/db Control	45.3 ± 0.8	52.1 ± 1.1	10.2 ± 0.5
Calorie Restriction	45.5 ± 0.9	48.9 ± 1.0	6.1 ± 0.3
MHY908 (1 mg/kg)	45.2 ± 0.7	51.8 ± 1.2	10.1 ± 0.6
MHY908 (3 mg/kg)	45.4 ± 0.8	52.5 ± 1.3	10.3 ± 0.5

Data are presented as mean ± SEM.

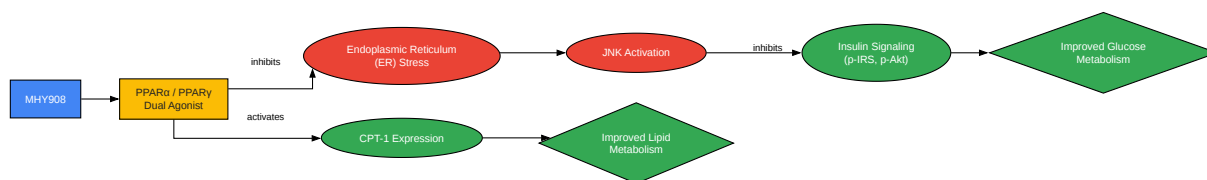
Table 2: Effects of **MHY908** on Serum Metabolic Parameters

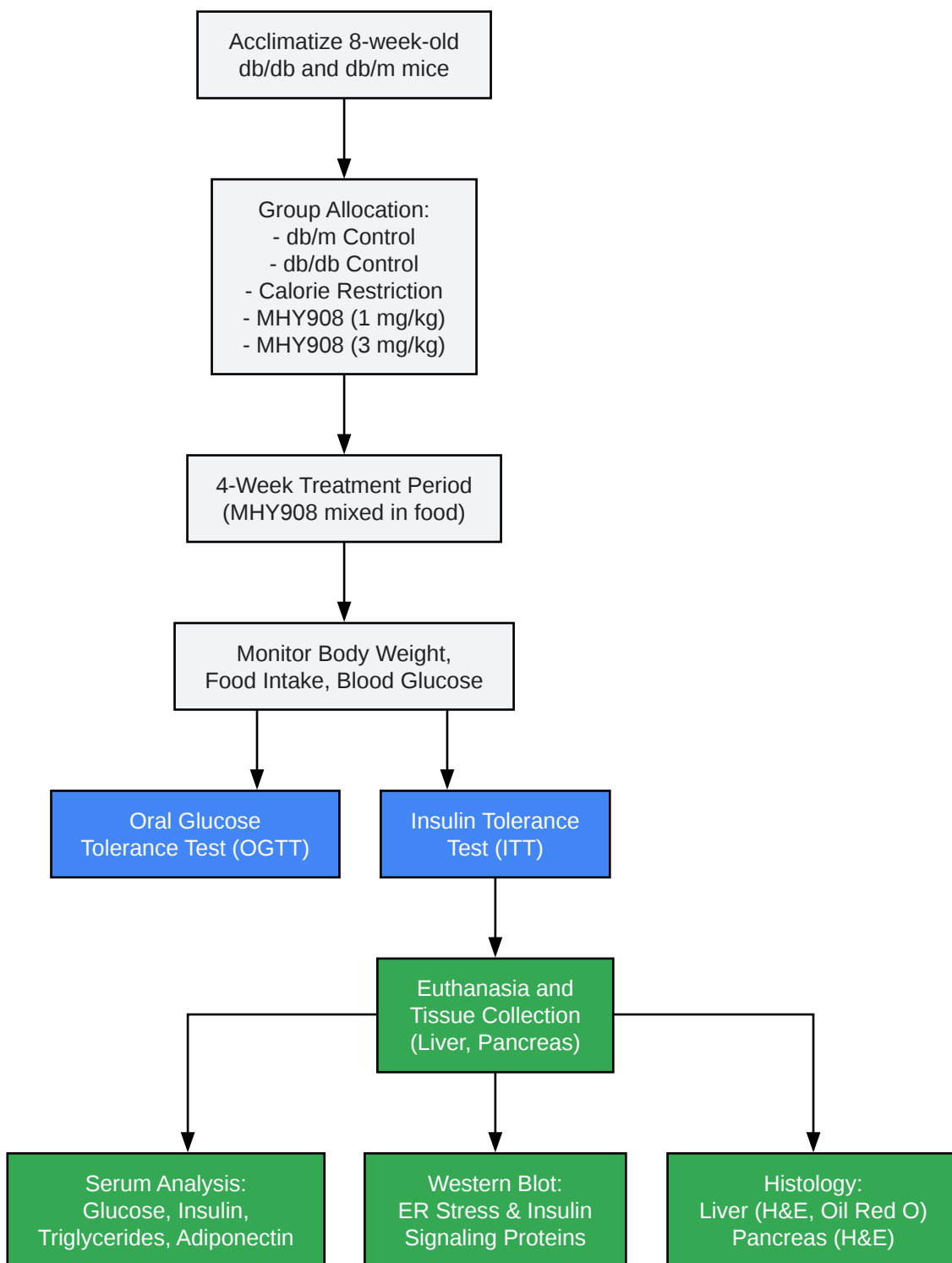
Group	Glucose (mg/dL)	Triglycerides (mg/dL)	Insulin (ng/mL)	Adiponectin (ng/mL)
db/m Control	150 ± 10	80 ± 7	1.5 ± 0.2	15.2 ± 1.1
db/db Control	480 ± 25	250 ± 20	8.5 ± 0.9	8.1 ± 0.7
Calorie Restriction	250 ± 15	150 ± 12	4.2 ± 0.5	12.5 ± 1.0
MHY908 (1 mg/kg)	380 ± 20	200 ± 15	6.1 ± 0.7	9.8 ± 0.8
MHY908 (3 mg/kg)	280 ± 18	160 ± 14	4.5 ± 0.6	13.1 ± 1.2

Data are presented as mean ± SEM.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the proposed mechanism of action for **MHY908** and a typical experimental workflow for its evaluation in db/db mice.





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